

# Application Note: Advanced Impurity Profiling of Indapamide Hemihydrate Using LC-MS/MS Techniques

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## Compound of Interest

Compound Name: *Indapamide hemihydrate*

Cat. No.: *B608097*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Indapamide is a thiazide-like diuretic used for the treatment of hypertension.[1][2] The identification and quantification of impurities in active pharmaceutical ingredients (APIs) like Indapamide are critical for ensuring drug safety and efficacy. Regulatory bodies such as the International Council for Harmonisation (ICH) mandate stringent control over impurities.[3] Forced degradation studies are essential for identifying potential degradation products that may form during the shelf life of a drug product and for developing stability-indicating analytical methods.[4][5][6]

This application note details an advanced Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the comprehensive impurity profiling of **Indapamide hemihydrate**. LC-MS/MS offers high sensitivity and selectivity, making it a powerful technique for identifying and quantifying impurities, even at trace levels.[7]

## Known Impurities of Indapamide

Several process-related and degradation impurities of Indapamide have been identified. The British Pharmacopoeia (BP) lists two specific impurities.[1][8] Key impurities include:

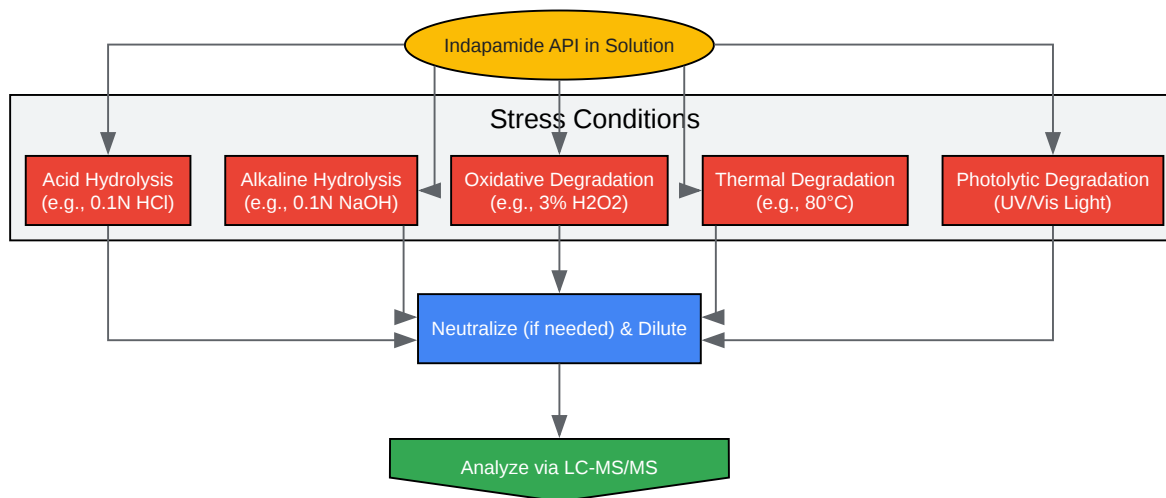
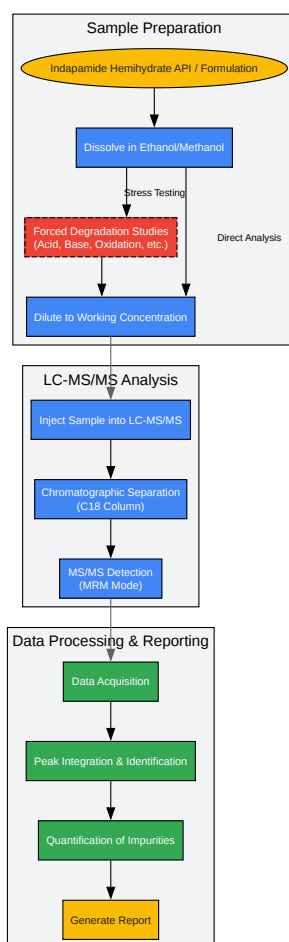
- Impurity A: 2-methyl-1-nitroso-2,3-dihydro-1H-indole[1][8]

- Impurity B: 4-chloro-N-(2-methyl-1H-indol-1-yl)-3-sulphamoyl-benzamide[1][8]
- Impurity 1 (Im1): 4-chloro-3-sulfamoylbenzoic acid[1][8]

Forced degradation studies under various stress conditions (acidic, alkaline, oxidative) can help in identifying other potential degradation products.[4][9]

## Experimental Protocols

A generalized workflow for the impurity profiling of Indapamide is presented below.



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